

An In-depth Technical Guide to 2-Chloro-7-methoxyquinoline-3-carbonitrile

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Compound of Interest

Compound Name: 2-Chloro-7-methoxyquinoline-3-carbonitrile

Cat. No.: B139535

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This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **2-Chloro-7-methoxyquinoline-3-carbonitrile**, a quinoline derivative of interest to researchers and professionals in drug development and chemical synthesis.

Chemical Structure and Identifiers

2-Chloro-7-methoxyquinoline-3-carbonitrile is a heterocyclic aromatic compound featuring a quinoline core. The quinoline ring system is substituted with a chlorine atom at the 2-position, a methoxy group at the 7-position, and a nitrile group at the 3-position.

The structural representation and key identifiers of the molecule are provided below.

Figure 1: Chemical Structure of **2-Chloro-7-methoxyquinoline-3-carbonitrile**.

Table 1: Chemical Identifiers

Identifier	Value
Molecular Formula	C11H7CIN2O ^[1]
CAS Number	128259-63-2 ^{[2][3]}
SMILES	COCl=C(C=C2C=C1)C#NCl ^[1]
InChI	InChI=1S/C11H7CIN2O/c1-15-9-3-2-7-4-8(6-13)11(12)14-10(7)5-9/h2-5H,1H3 ^[1]
InChIKey	UTLRIOWIEJHVQJ-UHFFFAOYSA-N ^[1]

Physicochemical and Spectroscopic Data

The following tables summarize the key physicochemical and predicted spectroscopic properties of **2-Chloro-7-methoxyquinoline-3-carbonitrile**.

Table 2: Physicochemical Properties

Property	Value	Source
Monoisotopic Mass	218.02469 Da	^[1]
Molecular Weight	221.64 g/mol	^[4]
Melting Point	198-201 °C	^[3]
XlogP (predicted)	2.8	^[1]
Physical Form	Powder	^[3]

Table 3: Predicted Collision Cross Section (CCS) Data

Adduct	m/z	Predicted CCS (Å ²)
[M+H] ⁺	219.03197	144.2
[M+Na] ⁺	241.01391	157.7
[M-H] ⁻	217.01741	147.0
[M+NH ₄] ⁺	236.05851	161.8
[M+K] ⁺	256.98785	151.2

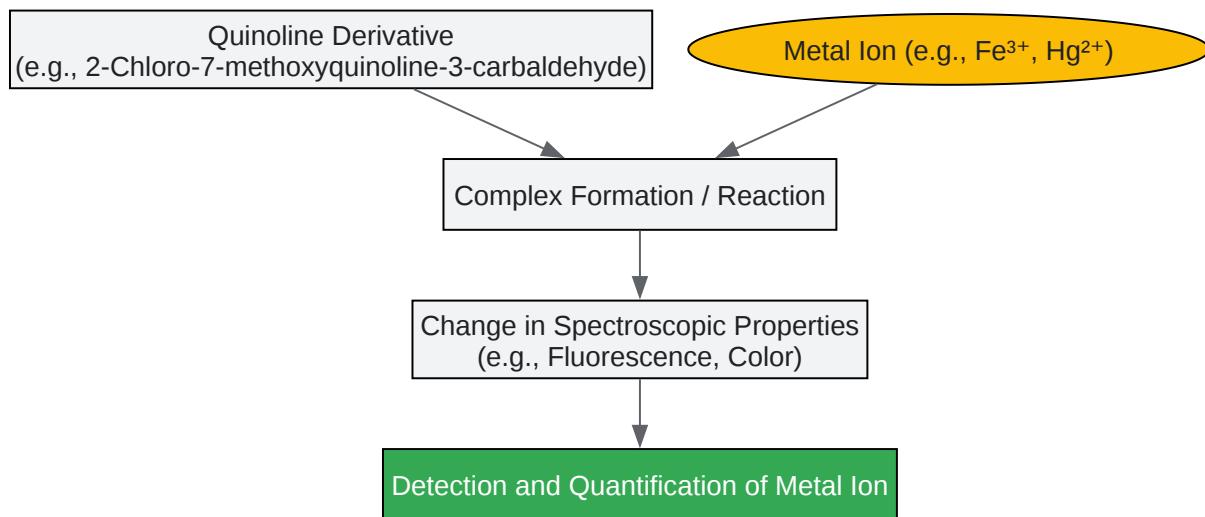
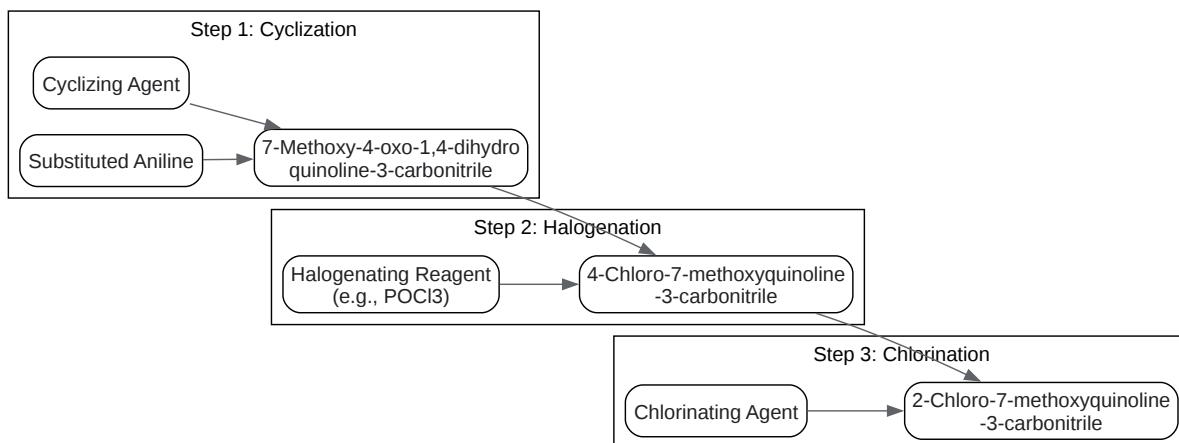
Data sourced from

PubChemLite.[\[1\]](#)

Experimental Protocols

The synthesis of **2-Chloro-7-methoxyquinoline-3-carbonitrile** can be achieved through a multi-step process, generally starting from a substituted aniline. While a specific, detailed protocol for this exact molecule is not readily available in the public domain, a general synthetic route can be inferred from patent literature describing the preparation of similar 7-substituted-3-quinolinecarbonitriles.[\[5\]](#)

A plausible synthetic workflow is outlined below.



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References

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